

Essential Safety and Handling Protocol for JNJ-61432059

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Compound of Interest

Compound Name: JNJ-61432059

Cat. No.: B15616251

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This document provides crucial safety and logistical information for handling the research compound **JNJ-61432059**. As a potent, bioactive molecule, it is imperative to adhere to strict laboratory safety protocols to minimize exposure and ensure a safe research environment. All personnel must be thoroughly trained in the procedures outlined below before handling this compound.

Compound Information and Storage

JNJ-61432059 is an orally active and selective negative modulator of AMPA receptors associated with the transmembrane AMPA receptor regulatory protein (TARP) γ -8.[2][3] Due to its potent bioactivity, it should be handled with care, assuming high toxicity in the absence of comprehensive toxicological data.[2]

Parameter	Value	Source
Storage (Solid)	-20°C for up to 3 years	[1]
Storage (In Solvent)	-80°C for up to 1 year	[1]
Solubility in DMSO	≥ 42.5 mg/mL (95.84 mM)	[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion.[2] The level of PPE required depends on the specific handling procedure.

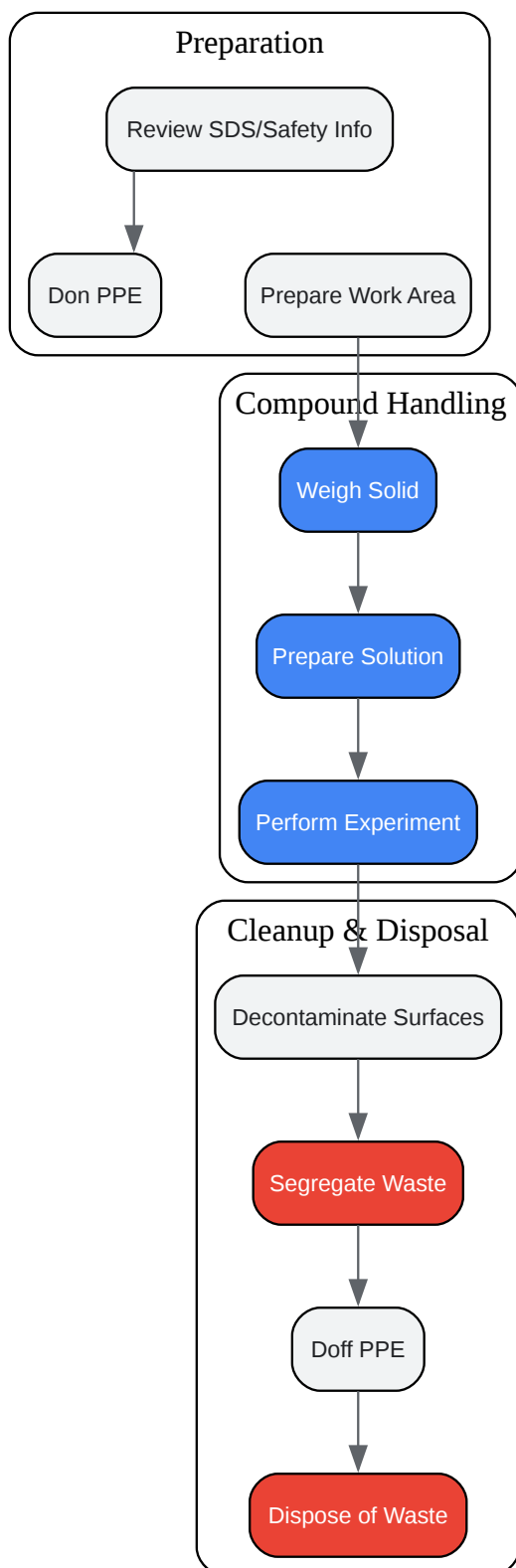
Activity	Required Personal Protective Equipment (PPE)	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator within a certified chemical fume hood. - Disposable solid-front lab coat with tight-fitting cuffs. - Double nitrile gloves. - Safety goggles.	High risk of aerosolization and inhalation of the potent powder. Full respiratory and skin protection is critical.[3]
Solution Preparation and Handling	- Certified chemical fume hood. - Standard laboratory coat. - Safety glasses with side shields or chemical splash goggles. - Single pair of nitrile gloves.	Reduced risk of aerosolization, but potential for splashes and spills remains. Engineering controls are the primary protection.[3]
General Laboratory Use	- Standard laboratory coat. - Safety glasses. - Nitrile gloves.	Basic protection to prevent incidental skin and eye contact.[4]

Note: Always inspect gloves for any signs of degradation or puncture before use.[5] Remove and replace gloves immediately if they become contaminated. Wash hands thoroughly with

soap and water after handling the compound and before leaving the laboratory.^[6]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential for the safe handling of **JNJ-61432059**. The following workflow outlines the key steps from receipt to disposal.



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Caption: General workflow for safely handling JNJ-61432059.

- Preparation:
 - Thoroughly review this safety guide and any other available safety information.
 - Ensure safety equipment, such as eyewash stations and safety showers, are accessible.
[\[2\]](#)
 - Prepare the designated work area, preferably within a chemical fume hood, by covering the surface with absorbent, disposable liners.
 - Don the appropriate PPE as specified in the table above.
- Handling:
 - Weighing: When weighing the solid compound, use a ventilated balance enclosure or perform the task in a chemical fume hood to minimize the risk of inhalation.
 - Solubilization: Prepare solutions within a chemical fume hood. Add solvent slowly to the solid to avoid splashing.
 - Experimental Use: Keep containers of the compound sealed when not in use.[\[2\]](#) Clearly label all solutions.
- Cleanup and Disposal:
 - Decontamination: Wipe down all surfaces and equipment that may have come into contact with the compound using an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.
 - Waste Segregation: All disposable materials contaminated with **JNJ-61432059**, including pipette tips, gloves, and absorbent liners, must be collected in a designated, sealed hazardous waste container.[\[3\]](#)
 - PPE Removal: Remove PPE in the correct sequence to avoid cross-contamination.
 - Disposal: Dispose of all hazardous waste through your institution's certified hazardous waste management program.[\[3\]](#)

Disposal Plan

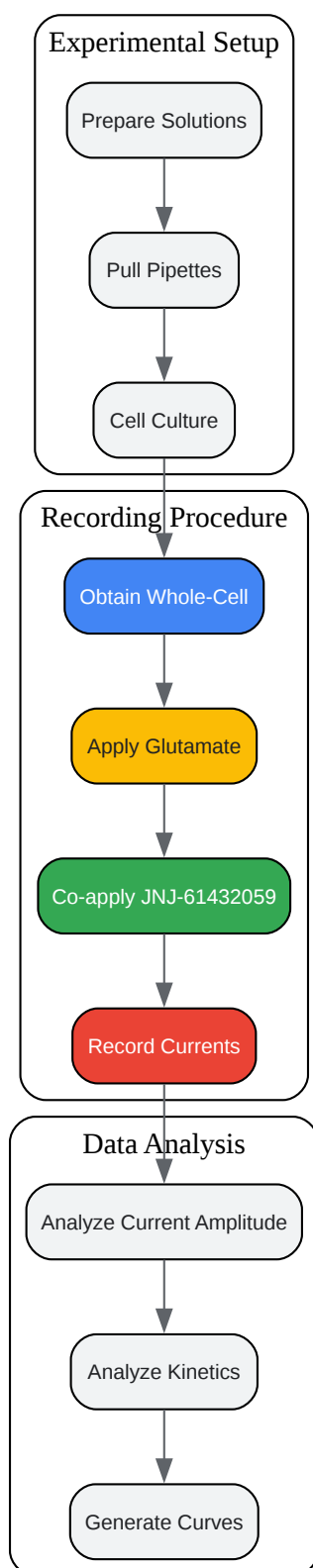
Proper disposal of **JNJ-61432059** and associated contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Stream	Disposal Procedure	Rationale
Unused Solid Compound/Solutions	- Collect in a clearly labeled, sealed, and chemically compatible container. - Label as "Hazardous Waste" with the full chemical name.	To prevent accidental use and ensure proper handling by waste management personnel.
Contaminated Labware (e.g., pipette tips, vials)	- Collect in a puncture-resistant, sealed container. - Label as "Hazardous Waste" with the chemical name.	To prevent sharps injuries and contain residual compound.
Contaminated PPE (e.g., gloves, lab coats)	- Place in a sealed bag or container labeled as "Hazardous Waste".	To prevent secondary contamination of personnel and the environment. [3]

Never dispose of **JNJ-61432059** down the drain or in regular trash.

Experimental Protocol: Whole-Cell Patch-Clamp Electrophysiology

The following is a detailed methodology for characterizing the effects of **JNJ-61432059** on AMPA receptor currents, a key experiment for this type of compound.



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